

Boiling Point of 1,3-Diethoxybenzene at Reduced Pressure: A Technical Guide

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Compound of Interest

Compound Name: 1,3-Diethoxybenzene

Cat. No.: B1583337

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling point of **1,3-diethoxybenzene**, with a particular focus on its behavior at reduced pressures. This information is critical for professionals in research and drug development who handle this compound, as purification and synthesis often involve distillation, a process highly dependent on the substance's boiling point.

Data Presentation

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. The boiling point is a crucial physical property that is significantly affected by pressure. For many organic compounds, distillation at atmospheric pressure requires high temperatures that can lead to decomposition. Therefore, vacuum distillation is employed to lower the boiling point to a safer temperature.

The available quantitative data for the boiling point of **1,3-diethoxybenzene** at both atmospheric and reduced pressures are summarized in the table below. It is important to note that there is a discrepancy in the reported boiling point at atmospheric pressure, with most sources citing a range of 235-238.5 °C.^[1] A value of 508 K (234.85 °C) is also reported by the National Institute of Standards and Technology (NIST).^[2]

Pressure	Boiling Point
760 mmHg (Atmospheric Pressure)	235 - 238.5 °C
4 Torr	73 °C

Additionally, the vapor pressure of **1,3-diethoxybenzene** has been reported as 0.0651 mmHg at 25 °C.^[1] This value can be useful in estimating the boiling point at other pressures using vapor pressure charts or equations, although experimentally determined data is always preferable for accuracy.

Experimental Protocols: Determination of Boiling Point at Reduced Pressure

The primary method for determining the boiling point of a substance at reduced pressure is vacuum distillation. This technique is essential for the purification of high-boiling or thermally sensitive compounds.

Principle

By reducing the pressure above the liquid, the boiling point is lowered. This is because the liquid molecules require less kinetic energy (and therefore a lower temperature) to overcome the lower external pressure and enter the vapor phase.

Apparatus

A standard vacuum distillation apparatus consists of the following components:

- Distilling Flask: A round-bottom flask containing the liquid to be distilled and a stirring mechanism (e.g., a magnetic stir bar) to ensure smooth boiling.
- Distillation Head: Connects the distilling flask to the condenser and holds a thermometer to measure the temperature of the vapor.
- Condenser: A glass tube with a jacket through which a coolant (usually water) flows to condense the vapor back into a liquid.

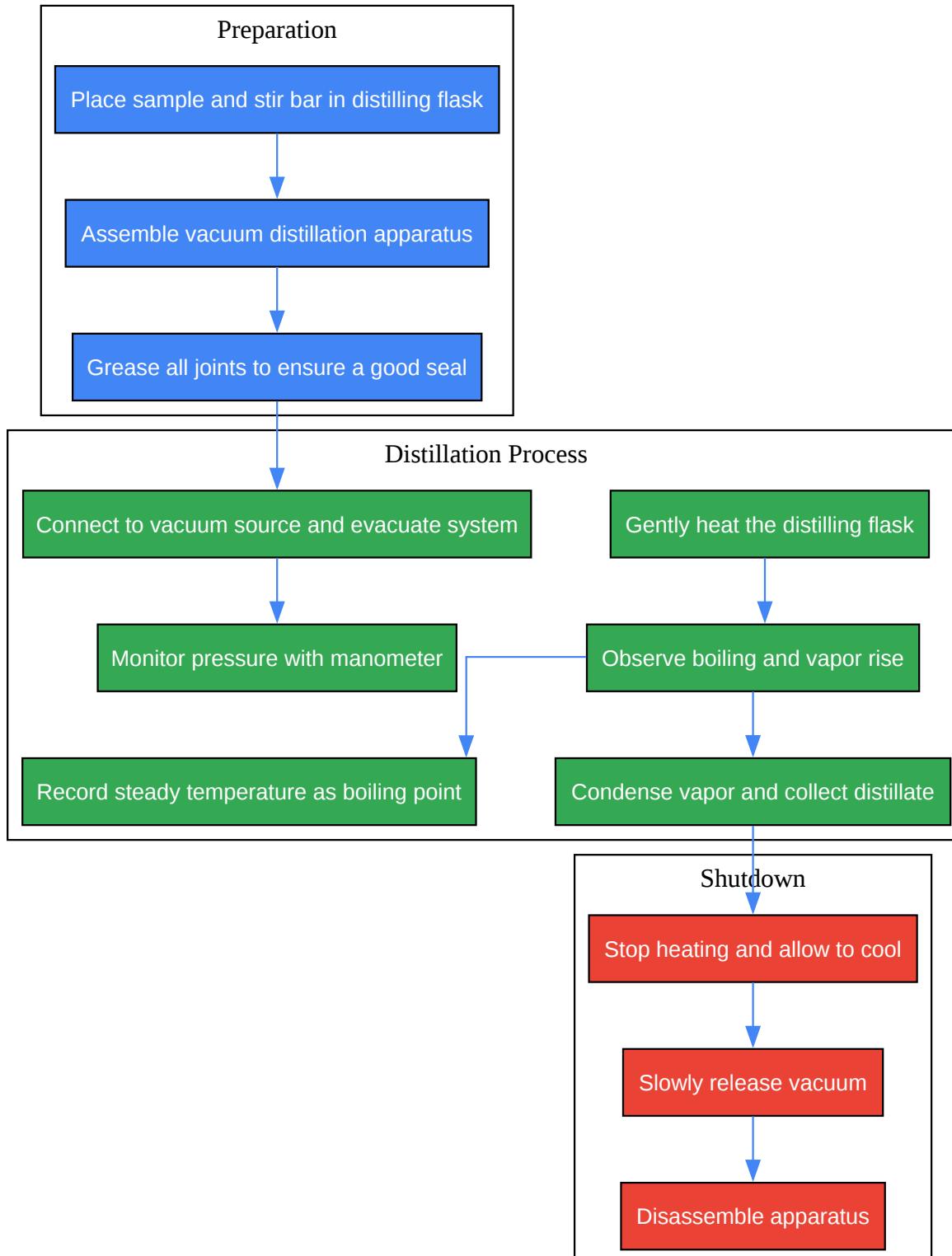
- Receiving Flask: Collects the distilled liquid (distillate).
- Vacuum Source: A vacuum pump or water aspirator to reduce the pressure in the system.
- Manometer: A device to measure the pressure within the apparatus.
- Cold Trap: Placed between the apparatus and the vacuum source to condense any volatile vapors that could damage the pump.

Procedure

- Preparation: The liquid sample (**1,3-diethoxybenzene**) is placed in the distilling flask along with a magnetic stir bar. The apparatus is assembled, ensuring all glass joints are properly sealed with vacuum grease to prevent leaks.
- Evacuation: The vacuum source is turned on to reduce the pressure inside the apparatus to the desired level. The pressure is monitored using the manometer.
- Heating: The distilling flask is gently heated using a heating mantle. The stirrer is turned on to promote even boiling.
- Distillation: As the liquid heats up, it will begin to boil at a temperature lower than its atmospheric boiling point. The vapor will rise, and its temperature is measured by the thermometer placed at the vapor outlet of the distillation head.
- Condensation and Collection: The vapor then passes into the condenser, where it is cooled and condenses back into a liquid. The resulting distillate flows into the receiving flask.
- Recording the Boiling Point: The temperature is recorded when the distillation is proceeding at a steady rate, and the thermometer bulb is fully bathed in vapor. This temperature is the boiling point of the substance at the measured pressure.
- Shutdown: Once the distillation is complete, the heating is stopped, and the apparatus is allowed to cool down before the vacuum is slowly released.

Mandatory Visualization

The following diagram illustrates the typical experimental workflow for determining the boiling point of a substance at reduced pressure using vacuum distillation.



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Caption: Workflow for Determining Boiling Point via Vacuum Distillation.

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References

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- 2. 1,3-Diethoxybenzene [webbook.nist.gov]
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